

Personal protective equipment for handling Atractylon

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Compound of Interest

Compound Name: Atractylon

Cat. No.: B190628

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Essential Safety and Handling Guide for Atractylon

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and logistical information for the handling of **Atractylon**, a sesquiterpenoid compound extracted from *Atractylodes Rhizoma*. The following procedures are designed to ensure the safe handling, use, and disposal of **Atractylon** in a laboratory setting, minimizing risk and ensuring the integrity of research.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **Atractylon** is presented below. This information is crucial for understanding its behavior and for making informed decisions on its handling and storage.

Property	Value
Molecular Formula	C ₁₅ H ₂₀ O
Molecular Weight	216.32 g/mol
Appearance	Colorless to yellow liquid with a special aromatic odor[1]
Solubility	Soluble in methanol, ethanol, DMSO, chloroform, and ethyl acetate[1]
Stability	The nature of the product is unstable and should be tested as soon as possible, within one week after receipt.[1]

Toxicity and Biological Effects

While generally considered to have low toxicity, **Atractylon** exhibits a range of biological activities.[1] Understanding these effects is vital for appreciating the need for careful handling.

Endpoint	Observation
General Toxicity	Generally has low toxicity.[1]
Antiviral Activity	Shows significant antiviral activities, particularly against the influenza A virus (IAV), by regulating the TLR7 signaling pathway.[2]
Anti-inflammatory	Inhibits the degranulation of mast cells, suggesting potential for treating mast cell-mediated allergic reactions.[3]
Antitumor Activity	Induces apoptosis and suppresses metastasis in hepatic cancer cells.[4] Inhibits the growth of human leukemia cell line HL-60 and mouse leukemia cell line P-388.[5]
Neuroprotective Effects	Ameliorates Parkinsonian-like motor dysfunctions in MPTP-induced mice.[6]

No specific LD50 data for **Atractylon** was found in the available literature. However, a safety data sheet for the related compound Atractylenolide II indicates that it is not classified as a hazardous substance.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **Atractylon** to prevent skin and eye contact and to avoid inhalation.

PPE Category	Specific Recommendations
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected for integrity before use and changed immediately if contaminated.
Eye Protection	Safety glasses with side shields or safety goggles are mandatory to protect against splashes.
Body Protection	A standard laboratory coat must be worn to protect skin and clothing.
Respiratory Protection	Generally not required under normal laboratory conditions with adequate ventilation. If there is a risk of generating aerosols or working in a poorly ventilated area, a NIOSH-approved respirator may be necessary. For nuisance levels of dusts, a type N95 (US) or type P1 (EN 143) dust mask can be used. ^[1]

Operational Plan for Handling Atractylon

A systematic approach to handling **Atractylon** is essential for safety and for the success of experimental procedures.

Preparation and Weighing

- Conduct all handling of pure **Atractylon** in a well-ventilated area, preferably within a chemical fume hood.
- Before weighing, ensure the balance is clean and calibrated.
- Use appropriate tools (e.g., spatula, weighing paper) to handle the substance. Avoid creating dust or aerosols.
- Close the container tightly after use to prevent degradation.

Dissolving and Solution Preparation

- When preparing solutions, add the solvent to the weighed **Atractylon** slowly to avoid splashing.
- Be aware of the solubility characteristics of **Atractylon** in the chosen solvent.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

Experimental Use

- Follow the specific experimental protocol carefully.
- Avoid direct contact with the skin and eyes.
- Keep containers of **Atractylon** and its solutions covered when not in use.

Storage

- Store **Atractylon** in a tightly sealed container in a cool, dry, and dark place.
 - As the compound is unstable, it is recommended to use it as soon as possible after receipt.
- [1]

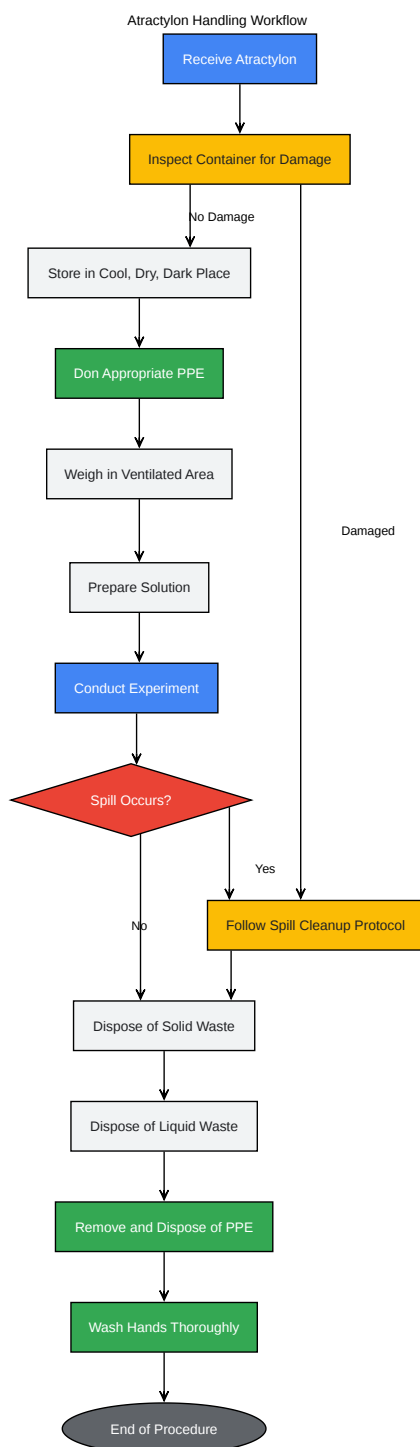
Disposal Plan

Proper disposal of **Atractylon** and its waste is crucial to prevent environmental contamination and ensure laboratory safety.

- Unused **Atractylon**: Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not discard down the drain.
- Contaminated Materials: All materials that have come into contact with **Atractylon** (e.g., pipette tips, gloves, weighing paper) should be considered chemical waste and disposed of in a designated, labeled waste container.
- Solutions: Aqueous solutions may be suitable for drain disposal if permitted by local regulations and if the concentration is very low. However, it is generally recommended to treat all solutions as chemical waste. Organic solvent solutions must be collected in an appropriate, labeled solvent waste container.

Atractylon Handling Workflow

The following diagram illustrates the key steps and decision points in the safe handling of **Atractylon**, from receiving the compound to the final disposal of waste.



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Caption: Workflow for the safe handling of **Atractylon**.

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References

- 1. Atractylenolide Iii | C15H20O3 | CID 155948 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. ATRACTYLON [chemicalbook.com]
- 4. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 5. Toxicity of Atractylon and Atractylenolide III Identified in Atractylodes ovata Rhizome to Dermatophagoides farinae and Dermatophagoides pteronyssinus [agris.fao.org]
- 6. Atractylone | CAS:6989-21-5 | Sesquiterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
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